

# Technical Guide: Safety and Handling of tert-Butyl 2-hydroxy-2-methylpropylcarbamate

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## Compound of Interest

Compound Name: *tert-Butyl 2-hydroxy-2-methylpropylcarbamate*

Cat. No.: B069740

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This technical guide provides a comprehensive overview of the safety and handling protocols for **tert-Butyl 2-hydroxy-2-methylpropylcarbamate** (CAS No. 183059-24-7). The information herein is compiled from available safety data sheets and chemical databases to ensure safe laboratory practices.

## Chemical Identification and Properties

Property	Value	Source
CAS Number	183059-24-7	ChemScene
Molecular Formula	C <sub>9</sub> H <sub>19</sub> NO <sub>3</sub>	ChemScene[1]
Molecular Weight	189.25 g/mol	ChemScene[1]
Synonyms	tert-butyl N-(2-hydroxy-2-methylpropyl)carbamate	ChemScene[1]
Purity	≥98%	ChemScene[1]
Storage Temperature	Room temperature	ChemScene[1]

## Computational Data


Metric	Value	Source
LogP	1.282	ChemScene[1]
H-Bond Acceptors	3	ChemScene[1]
H-Bond Donors	2	ChemScene[1]
Rotatable Bonds	2	ChemScene[1]

## Hazard Identification and Classification

Based on available data, **tert-Butyl 2-hydroxy-2-methylpropylcarbamate** is classified as follows:

Hazard Class	GHS Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity — Single Exposure	Category 3	H335: May cause respiratory irritation

GHS Pictogram:

 alt text

Signal Word: Warning[1][2]

## Handling and Storage

Proper handling and storage are crucial to maintain the chemical's integrity and ensure laboratory safety.

## Safe Handling Procedures

- Ventilation: Handle in a well-ventilated area, preferably in a chemical fume hood.[3]
- Personal Protective Equipment (PPE): Wear appropriate PPE, including chemical-resistant gloves (e.g., nitrile), safety glasses with side shields or goggles, and a lab coat.
- Hygiene: Avoid contact with skin, eyes, and clothing. Do not breathe dust, fumes, gas, mist, vapors, or spray. Wash hands thoroughly after handling.[3]
- Ingestion: Do not eat, drink, or smoke when using this product.

## Storage Conditions

- Container: Keep the container tightly closed in a dry and cool place.[3]
- Incompatibilities: Store away from incompatible materials. Although specific incompatibility data for this compound is limited, avoid strong oxidizing agents as a general precaution.

## Emergency and First-Aid Measures

Exposure Route	First-Aid Procedure
If Swallowed	Rinse mouth. Call a POISON CENTER or doctor/physician if you feel unwell.
If on Skin	Wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash it before reuse.
If Inhaled	Remove the person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell.
If in Eyes	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.

## Personal Protective Equipment (PPE) Specifications

Body Part	Equipment	Specifications
Eyes	Safety glasses with side-shields or goggles	Must comply with OSHA 29 CFR 1910.133 or European Standard EN166.
Hands	Chemical-resistant gloves	Nitrile or neoprene gloves are generally recommended.
Body	Laboratory coat	Standard lab coat to protect against splashes.
Respiratory	Fume hood or ventilated enclosure	Use in a well-ventilated area, preferably under a chemical fume hood, to avoid inhalation of vapors.

## Experimental Protocols

Detailed experimental safety data for **tert-Butyl 2-hydroxy-2-methylpropylcarbamate** is not publicly available. The following are generalized protocols for the types of studies that would be conducted to determine the GHS classifications. These are based on OECD guidelines.

### Acute Oral Toxicity - Up-and-Down Procedure (OECD 425)

- Objective: To determine the acute oral toxicity (LD50) of the substance.
- Methodology: A single animal (typically a female rodent) is dosed at a starting level just below the best preliminary estimate of the LD50.
- Observation: The animal is observed for signs of toxicity for up to 14 days.
- Dosage Adjustment: If the animal survives, a second animal is dosed at a higher level. If it dies, the next animal is dosed at a lower level.
- Endpoint: The test is complete when a stopping criterion is met, and the LD50 is calculated using the maximum likelihood method.

## Acute Dermal Irritation/Corrosion (OECD 404)

- **Objective:** To assess the potential of the substance to cause skin irritation or corrosion.
- **Methodology:** A small amount of the substance (0.5 g or 0.5 mL) is applied to a shaved patch of skin on a single animal (typically a rabbit).
- **Exposure:** The test substance is held in contact with the skin for up to 4 hours.
- **Observation:** The skin is observed for erythema (redness) and edema (swelling) at specified intervals (e.g., 1, 24, 48, and 72 hours) after patch removal.
- **Scoring:** The severity of the skin reactions is scored, and the substance is classified based on the mean scores.

## Acute Eye Irritation/Corrosion (OECD 405)

- **Objective:** To determine the potential for the substance to cause serious eye damage or irritation.
- **Methodology:** A small amount of the substance (0.1 g or 0.1 mL) is instilled into the conjunctival sac of one eye of a single animal (typically a rabbit). The other eye serves as a control.
- **Observation:** The eyes are examined at 1, 24, 48, and 72 hours after application.
- **Scoring:** The cornea, iris, and conjunctivae are scored for the severity of any lesions.
- **Classification:** The substance is classified based on the persistence and severity of the observed eye effects.

## Visualized Workflows

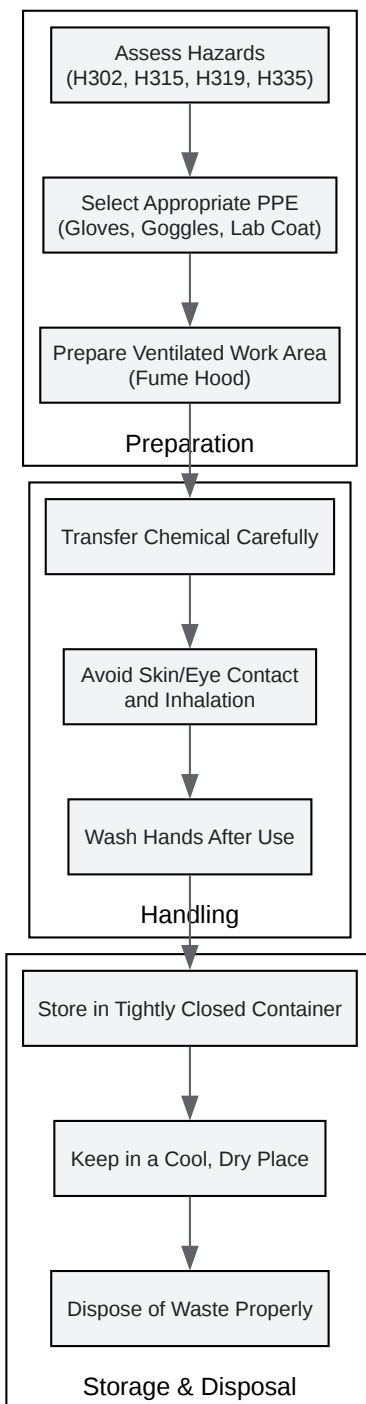


Figure 1: Safe Handling and Storage Workflow

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Caption: Figure 1: Safe Handling and Storage Workflow

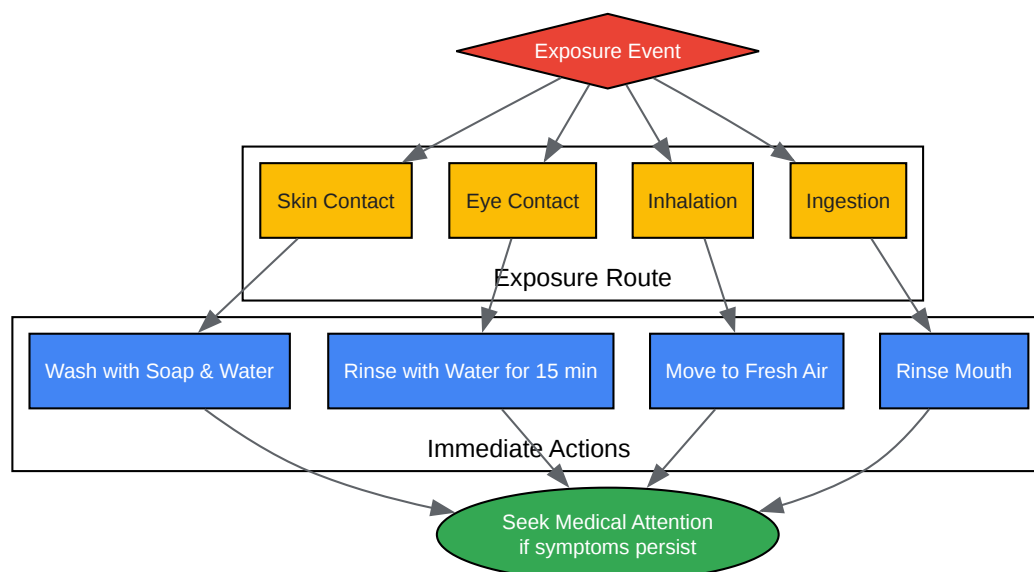


Figure 2: Emergency Response Workflow

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Caption: Figure 2: Emergency Response Workflow

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## References

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